

Efrotomycin A1 molecular weight and formula

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Compound of Interest

Compound Name: Efrotomycin A1

Cat. No.: B10854468

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In-Depth Technical Guide to Efrotomycin A1

For Researchers, Scientists, and Drug Development Professionals

Abstract

Efrotomycin A1 is a narrow-spectrum antibiotic belonging to the elfamycin class.^[1] It is produced by the bacterium *Nocardia lactamdurans* and exhibits activity primarily against certain Gram-positive and some Gram-negative bacteria.^{[1][2]} The primary mechanism of action of **Efrotomycin A1** is the inhibition of bacterial protein synthesis through its interaction with elongation factor Tu (EF-Tu).^{[1][3]} This technical guide provides a comprehensive overview of the molecular characteristics, mechanism of action, and relevant experimental protocols for **Efrotomycin A1**.

Molecular Profile

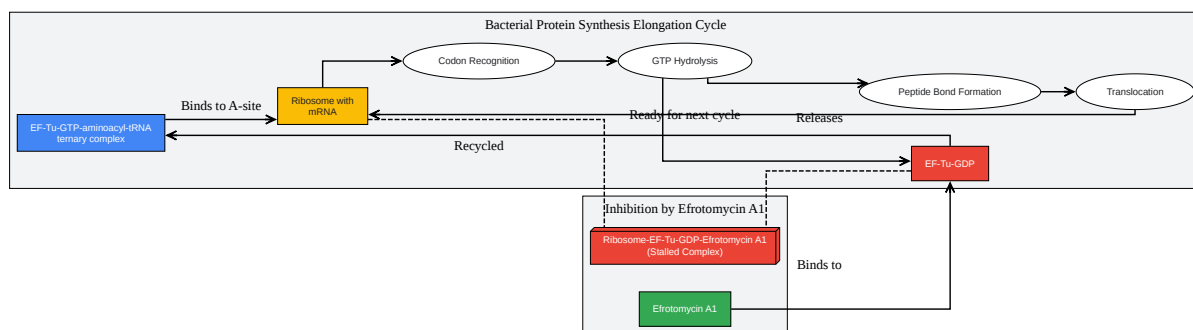
Efrotomycin A1 is a complex macrolide antibiotic. Its fundamental chemical and physical properties are summarized in the table below.

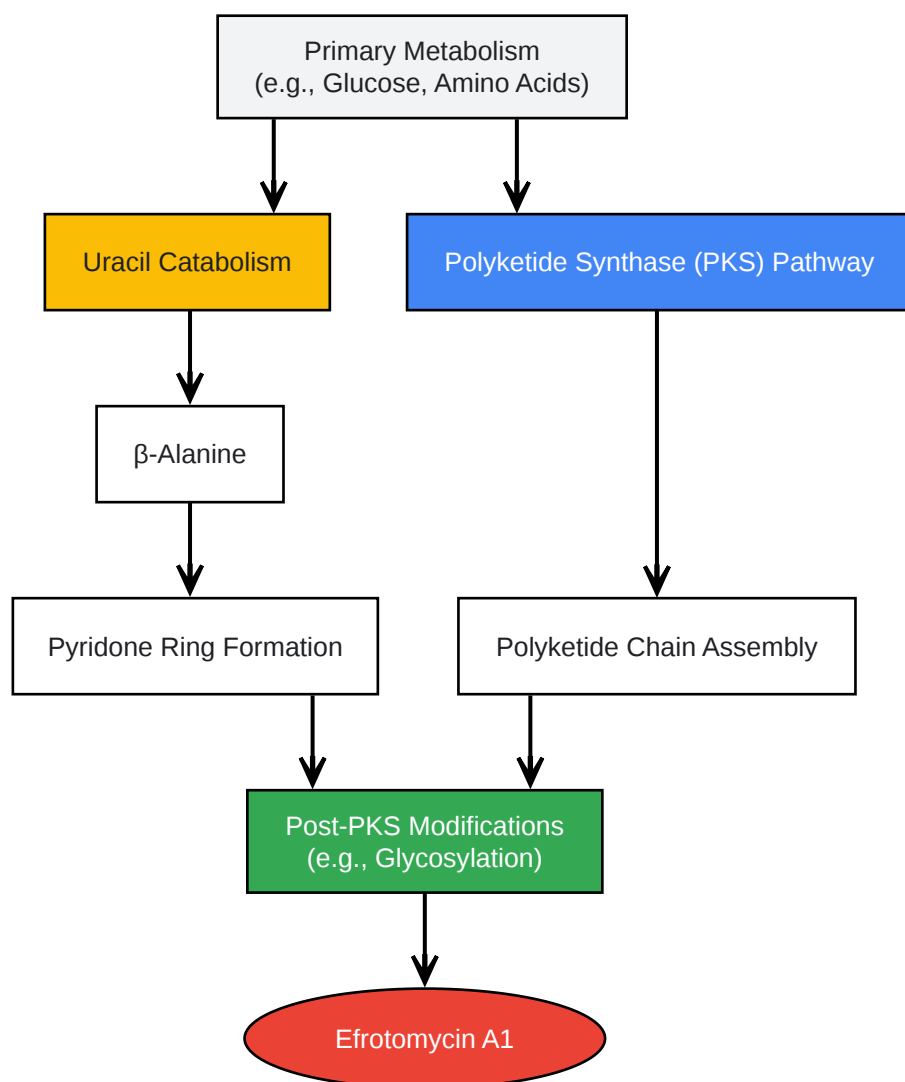
Property	Value	Source(s)
Molecular Formula	C59H88N2O20	[4] [5] [6] [7] [8]
Molecular Weight	1145.33 g/mol	[4] [6] [7]
Appearance	Amorphous yellow powder	[1]
Solubility	Freely soluble in methanol and isopropanol; slightly soluble in acetonitrile; very slightly soluble in water; practically insoluble in hexane.	[1]

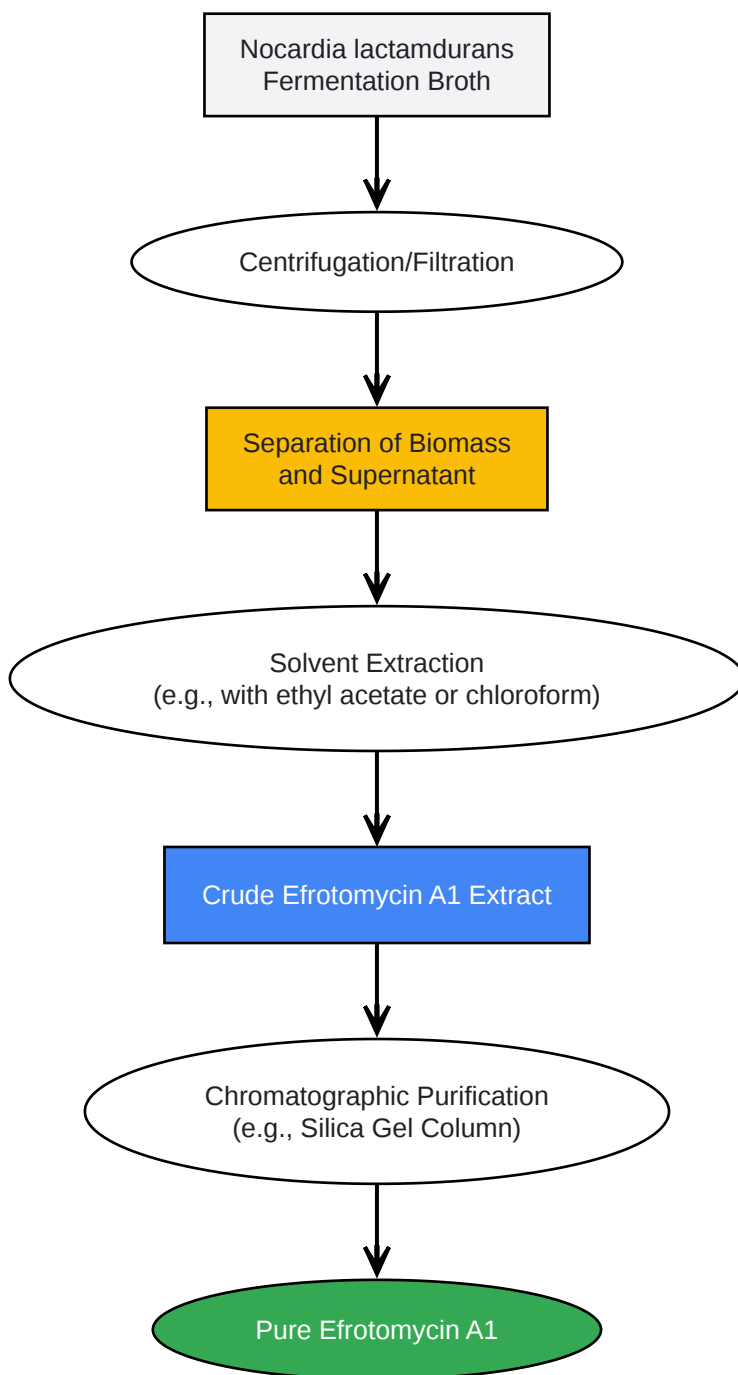
Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Efrotomycin A1 targets and inhibits bacterial protein synthesis, a fundamental process for bacterial viability.[\[1\]](#) This inhibition is achieved through the specific binding of **Efrotomycin A1** to Elongation Factor Tu (EF-Tu), a crucial protein in the translation process.[\[1\]](#)[\[3\]](#)

The interaction between **Efrotomycin A1** and EF-Tu disrupts the normal elongation cycle of protein synthesis. Specifically, the binding of **Efrotomycin A1** to EF-Tu prevents the release of EF-Tu from the ribosome after GTP hydrolysis. This creates a stable, non-functional complex on the ribosome, effectively halting the addition of new amino acids to the growing polypeptide chain and thereby inhibiting protein synthesis.[\[1\]](#)[\[9\]](#)







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